

# Stearamide MIPA: Functional Architecture & Rheological Modulation in Cosmetic Systems

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## Compound of Interest

Compound Name: *N*-(2-Hydroxypropyl)stearamide

CAS No.: 35627-96-4

Cat. No.: B1617301

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## Abstract

Stearamide MIPA (Monoisopropanolamine Stearate) represents a critical class of non-ionic alkanolamide surfactants utilized primarily for rheological modification and foam stabilization in anionic surfactant systems. Unlike its liquid analogues (e.g., Cocamide DEA), Stearamide MIPA is a solid, high-melting-point amide that offers a dual function: efficient viscosity building via micellar swelling and secondary opacification/pearlizing effects due to its C18 alkyl chain. This guide details the physicochemical mechanisms, safety profile, and experimental protocols for optimizing Stearamide MIPA in personal care formulations, serving as a definitive reference for formulation scientists.

## Chemical Identity & Molecular Architecture

Stearamide MIPA is the amide reaction product of stearic acid (C18) and monoisopropanolamine (MIPA). Its structural distinctiveness lies in the combination of a saturated, long-chain hydrophobic tail and a branched hydrophilic head group.

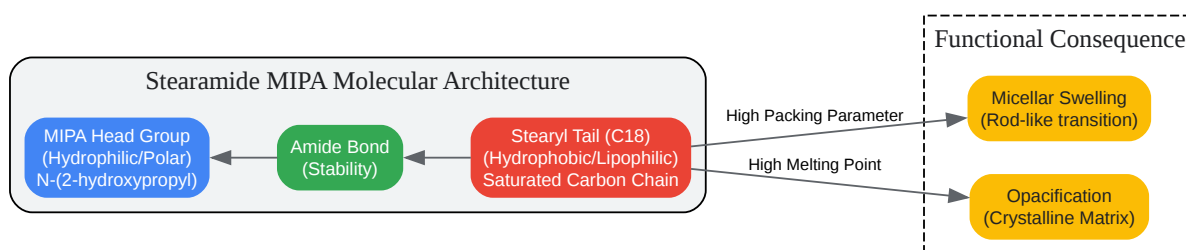
## Structural Specifications

- INCI Name: Stearamide MIPA[1][2][3][4]
- CAS Number: 35627-96-4[3][5]
- Chemical Name: N-(2-hydroxypropyl)octadecanamide[3][5]
- Molecular Formula:  
[3][5]
- Physical Form: Waxy solid / Flakes (Off-white to pale yellow)
- Melting Point: ~48°C - 55°C (Requires hot processing)

## Structure-Function Relationship

The molecule consists of a Stearyl Group (C18) and a MIPA Head Group.

- Hydrophobicity (Tail): The C18 chain is significantly longer than the C12-C14 chains found in Cocamide derivatives. This increased hydrophobicity leads to a higher critical packing parameter, facilitating the formation of rod-like micelles which are essential for high viscosity.
- Hydrophilicity (Head): The isopropanolamine group provides a hydroxyl functionality for hydrogen bonding with water, but the branched methyl group in MIPA adds steric bulk compared to Monoethanolamine (MEA). This steric hindrance can improve hydrolytic stability compared to MEA amides.



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Figure 1: Structural decomposition of Stearamide MIPA linking chemical moieties to formulation benefits.

## Functional Mechanisms in Surfactant Systems

### Viscosity Building (The Mixed Micelle Theory)

Stearamide MIPA functions as a co-surfactant. In anionic systems (e.g., Sodium Laureth Sulfate - SLES), the repulsive forces between the negatively charged head groups of SLES limit the formation of elongated micelles.

- **Insertion:** Stearamide MIPA inserts itself between SLES monomers in the micelle.
- **Screening:** The non-ionic head group of MIPA physically separates the anionic charges of SLES, reducing electrostatic repulsion.
- **Elongation:** This charge screening allows the micelles to pack more closely, transitioning from spherical to rod-like (worm-like) structures. These entangled rods impede fluid flow, manifesting as increased macroscopic viscosity.

Comparison of Amides in Viscosity Efficiency:

Property	Cocamide DEA	Cocamide MEA	Stearamide MIPA
Carbon Chain	<b>C12-C14 (Mixed)</b>	<b>C12-C14 (Mixed)</b>	<b>C18 (Stearyl)</b>
Physical Form	Liquid	Flakes/Solid	Flakes/Solid
Viscosity Efficiency	High	High	Very High (due to C18)
Process Temp	Cold/Room Temp	>60°C	>70°C

| Opacification | Transparent | Slight Haze | Pearl/Opaque |

## Foam Stabilization via Gibbs-Marangoni Elasticity

Stearamide MIPA stabilizes foam by increasing the surface viscosity of the bubble film. The C18 chain anchors firmly into the air-liquid interface, making the film more resistant to drainage

and rupture. This results in a tighter, creamier lather ("flash foam" is lower, but "creaminess" is higher compared to Cocamide).

## Formulation Dynamics & Stability

### The "Hot Process" Requirement

Unlike liquid amides, Stearamide MIPA must be melted into the surfactant phase.

- Protocol: Heat the water/surfactant phase to 70°C - 75°C. Add Stearamide MIPA and mix until fully dissolved and clear. Cooling too rapidly or without adequate agitation can lead to crystallization (seeding), which may be desired for pearlizing but disastrous for clear systems.

### Nitrosamine Safety Profile

A critical driver for adopting MIPA amides is the regulatory pressure on Diethanolamine (DEA).

- DEA Risk: Secondary amines (like free DEA) can react with nitrosating agents to form carcinogenic nitrosamines.
- MIPA Advantage: MIPA is a primary amine derivative. While it forms a secondary amide, it lacks the free secondary amine impurity profile associated with DEA.<sup>[6]</sup> It is generally considered a safer alternative in global regulatory frameworks (EU/ASEAN).

## Experimental Protocol: Salt Curve Analysis

To validate the efficacy of Stearamide MIPA in a specific formula, a Salt Curve Analysis is required. This determines the peak viscosity and the optimal salt (NaCl) concentration.

### Objective

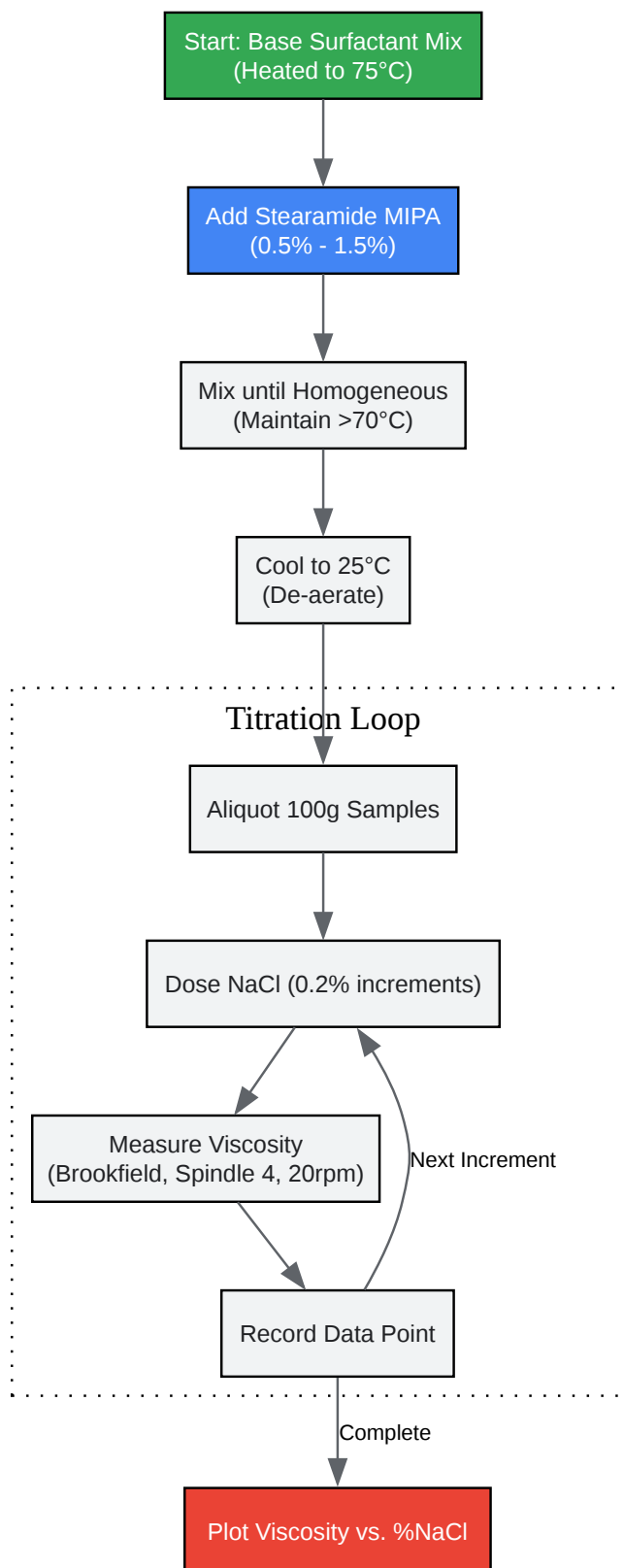
Determine the efficiency of Stearamide MIPA in shifting the salt curve of an SLES/Betaine system to the left (requiring less salt for higher viscosity).

### Methodology

Reagents:

- Base Surfactant Blend (e.g., 12% Active SLES, 3% Active CAPB).
- Stearamide MIPA (Test Variable: 0.5%, 1.0%, 1.5%).
- Sodium Chloride (NaCl) solution (20% w/w).

Workflow:



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Figure 2: Step-by-step workflow for determining the rheological impact of Stearamide MIPA.

## Interpretation of Results

- **Left Shift:** If the peak viscosity occurs at a lower salt concentration compared to the control, Stearamide MIPA is acting as an effective synergist.
- **Peak Height:** Stearamide MIPA should significantly increase the maximum attainable viscosity.
- **Opacification Check:** At 25°C, observe the samples. Stearamide MIPA may render the solution opaque/pearly. If clarity is required, this ingredient is unsuitable; use Cocamide MIPA instead.

## References

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- To cite this document: BenchChem. [Stearamide MIPA: Functional Architecture & Rheological Modulation in Cosmetic Systems]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1617301/docs#stearamide-mipa-functional-architecture-rheological-modulation-in-cosmetic-systems>]

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